

Personal protective equipment for handling Rock2-IN-5

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Compound of Interest

Compound Name: Rock2-IN-5

Cat. No.: B12420973

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Essential Safety and Handling Guide for Rock2-IN-5

This guide provides crucial safety, handling, and disposal information for the research compound **Rock2-IN-5**. The following procedures are based on general laboratory safety protocols for handling chemical compounds of this nature. Since a specific Safety Data Sheet (SDS) for **Rock2-IN-5** is not readily available, these guidelines are derived from information on its constituent parts and its function as a ROCK2 inhibitor.

Quantitative Data Summary

Property	Value	Source
Chemical Name	Rock2-IN-5	MedchemExpress, DC Chemicals
Synonyms	Compound 1d	MedchemExpress, DC Chemicals
Molecular Formula	C ₂₃ H ₂₅ N ₅ O ₄	DC Chemicals
Molecular Weight	455.53 g/mol	DC Chemicals
Appearance	Solid Powder	MedchemExpress
Storage (Powder)	2 years at -20°C	DC Chemicals
Storage (in DMSO)	2 weeks at 4°C, 6 months at -80°C	DC Chemicals

Personal Protective Equipment (PPE)

When handling **Rock2-IN-5**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.^{[1][2][3][4]}

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against splashes.^{[1][2][4]}
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile) are required.^{[1][2][3]}
 - Lab Coat: A full-sleeved lab coat should be worn to protect skin and clothing.^[2]
- Respiratory Protection: For operations that may generate dust or aerosols, a respirator may be necessary.^{[1][2][5]} Consult your institution's environmental health and safety (EHS) guidelines for specific respirator requirements.^[1]

Operational Plan: Handling and Storage

Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and quantity match the order.

Preparation and Use:

- Handle **Rock2-IN-5** in a well-ventilated area, preferably within a chemical fume hood.^[6]
- Avoid inhalation of dust and direct contact with skin and eyes.^[6]
- For preparing stock solutions, refer to the solubility information provided by the supplier.^[7] If using DMSO, be aware that it is hygroscopic and can impact solubility.^[7]
- Use appropriate, calibrated equipment for weighing and measuring.

Storage:

- Store the solid compound in a tightly sealed container in a dry, well-ventilated place at the recommended temperature of -20°C for long-term storage.[\[6\]](#)[\[8\]](#)
- For solutions in DMSO, aliquot to avoid repeated freeze-thaw cycles and store at -80°C for up to 6 months.[\[7\]](#)[\[8\]](#)

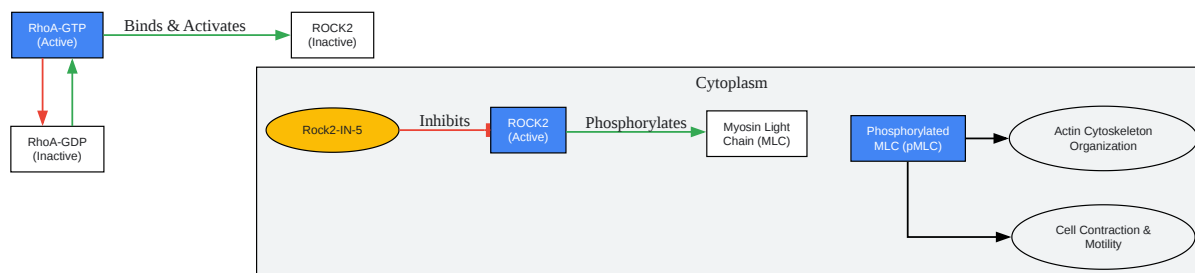
Disposal Plan

Dispose of **Rock2-IN-5** and any contaminated materials as chemical waste in accordance with all applicable federal, state, and local regulations.

- Waste Collection:
 - Collect waste **Rock2-IN-5** (solid or in solution) and any materials used for handling (e.g., pipette tips, tubes, gloves) in a designated, properly labeled hazardous waste container.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name "**Rock2-IN-5**".
- Disposal Request:
 - Contact your institution's EHS department to arrange for pickup and disposal of the chemical waste. Do not dispose of **Rock2-IN-5** down the drain or in regular trash.

Signaling Pathway

Rock2-IN-5 is an inhibitor of Rho-associated coiled-coil containing protein kinase 2 (ROCK2). [\[8\]](#)[\[9\]](#)[\[10\]](#) ROCK2 is a key effector of the small GTPase RhoA and plays a significant role in regulating cellular processes such as actin cytoskeleton organization, cell motility, and smooth muscle contraction.[\[11\]](#)[\[12\]](#) The diagram below illustrates the general RhoA/ROCK signaling pathway.



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Caption: The RhoA/ROCK2 signaling pathway and the inhibitory action of **Rock2-IN-5**.

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References

- 1. hazmatschool.com [hazmatschool.com]
- 2. sams-solutions.com [sams-solutions.com]
- 3. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 4. osha.gov [osha.gov]
- 5. usmesotheliomalaw.com [usmesotheliomalaw.com]
- 6. media.cellsignal.com [media.cellsignal.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. ROCK2-IN-5 Datasheet DC Chemicals [dcchemicals.com]

- 9. medchemexpress.com [medchemexpress.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. ROCK2 - Wikipedia [en.wikipedia.org]
- 12. RhoA-ROCK2 signaling possesses complex pathophysiological functions in cancer progression and shows promising therapeutic potential - PMC [pmc.ncbi.nlm.nih.gov]
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